

handling and storage procedures for mercuric iodide in the lab

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Compound of Interest

Compound Name: Mercuric iodide

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Application Notes and Protocols for Mercuric Iodide (HgI₂)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mercuric iodide (HgI₂), also known as mercury (II) iodide, is a highly toxic, dense, scarlet-red solid. It is a key component in various chemical syntheses and analytical reagents, most notably in the preparation of Nessler's reagent for the detection of ammonia.[1][2] Due to its extreme toxicity and potential for environmental harm, strict adherence to proper handling and storage procedures is paramount in a laboratory setting.[3][4] These application notes provide detailed protocols for the safe handling, storage, and disposal of **mercuric iodide**, as well as an example of its use in a common laboratory procedure.

Quantitative Data

The following tables summarize the key physical, chemical, and toxicological properties of **mercuric iodide**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	7774-29-0
Molecular Formula	HgI ₂
Molecular Weight	454.40 g/mol [5]
Appearance	Scarlet-red powder/crystals[5]
Odor	Odorless[5]
Melting Point	259 °C (498 °F)[5]
Boiling Point	~354 °C (~669 °F) (sublimes)[5]
Solubility in Water	6 mg/100 g at 25 °C (77 °F)[5]
Specific Gravity	6.36 @ 25°C/4°C[5]
Vapor Density	16.0 (Air = 1)[5]

Table 2: Toxicological Data and Exposure Limits

Parameter	Value
Oral LD50 (rat)	18 mg/kg[3][5]
OSHA PEL (TWA)	0.1 mg/m ³ (as Hg)[3]
ACGIH TLV (TWA)	0.025 mg/m ³ (as Hg)[3]
NIOSH IDLH	10 mg/m ³ (as Hg)[3]

Hazard Identification and Safety Precautions

Mercuric iodide is classified as acutely toxic and may be fatal if swallowed, inhaled, or in contact with skin.[3][4] It may also cause damage to organs through prolonged or repeated exposure and is very toxic to aquatic life with long-lasting effects.[3][4]

Personal Protective Equipment (PPE):

- **Hand Protection:** Wear double-layered nitrile or neoprene gloves. Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.[4][6]
- **Eye Protection:** ANSI-approved, properly fitting safety glasses or chemical splash goggles are mandatory. A face shield is highly recommended.[6]
- **Skin and Body Protection:** A full-length lab coat, long pants, and closed-toe shoes are required. Ensure there is no exposed skin between the shoe and ankle.[6]
- **Respiratory Protection:** All work with **mercuric iodide** powder must be conducted in a certified chemical fume hood.[6] If there is a risk of inhalation, a NIOSH-certified respirator should be worn.[6]

Experimental Protocols

General Handling Procedures

- **Preparation:** Before handling **mercuric iodide**, ensure that the work area is clean and uncluttered. Designate a specific area for its use.[6] An emergency eyewash station and safety shower must be readily accessible.[3]
- **Weighing:** Conduct all weighing operations within a chemical fume hood to prevent the dispersion of dust.[7] Use a dedicated set of spatulas and weighing boats.
- **Transferring:** When transferring the powder, do so carefully to minimize dust generation.
- **Cleaning:** After handling, thoroughly wash hands and any exposed skin with soap and water.[4] Decontaminate all surfaces and equipment used.

Preparation of Nessler's Reagent

Nessler's reagent is a solution of potassium tetraiodomercurate(II) ($K_2[HgI_4]$) in a potassium hydroxide solution, used for the qualitative detection of ammonia.

Materials:

- **Mercuric iodide** (HgI_2)
- Potassium iodide (KI)

- Distilled water
- Potassium hydroxide (KOH) or Sodium hydroxide (NaOH)
- Glass-stoppered flask
- Volumetric flasks

Procedure:

- Dissolving the Iodides: In a glass-stoppered flask, dissolve 10.0 g of **mercuric iodide** in 100 mL of a 10% potassium iodide solution. The solution should be complete or nearly complete.
[\[1\]](#)
- Preparing the Alkaline Solution: In a separate beaker, dissolve 50 g of potassium hydroxide in 50 mL of distilled water. Caution: This is a highly exothermic reaction and the solution will become very hot. Handle with care.
- Combining the Solutions: Allow the potassium hydroxide solution to cool to room temperature. Slowly and with constant stirring, add the cooled alkaline solution to the **mercuric iodide**-potassium iodide solution.
- Final Dilution: Dilute the combined solution to 1 liter with distilled water.
- Storage: Store the prepared Nessler's reagent in a tightly sealed, amber glass bottle, away from light.

Storage and Disposal

Storage:

- Store **mercuric iodide** in a cool, dry, and well-ventilated area.[\[4\]](#)[\[6\]](#)
- Keep the container tightly closed and protected from light.[\[3\]](#)[\[8\]](#)
- Store in a designated area for highly toxic chemicals, away from incompatible substances.[\[6\]](#)

- Incompatible Materials: Bromides, chlorides, ammonia, alkalis, cyanides, copper and lead salts, iodoform, and hydrogen peroxide.[5][6]

Disposal:

- All **mercuric iodide** waste, including contaminated materials, must be disposed of as hazardous waste.[6]
- Do not dispose of **mercuric iodide** down the drain or in regular trash.[6]
- Collect waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's environmental health and safety department for specific disposal procedures.[6]

Emergency Procedures

Spills:

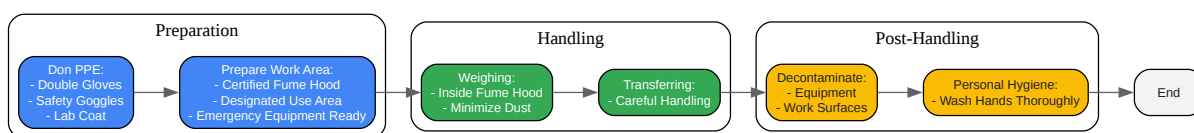
- Evacuate the area and restrict access.
- Do not attempt to clean up a spill unless you are trained to do so.[6]
- Contact your institution's emergency response team or environmental health and safety department immediately.[6]
- If trained, cover the spill with an absorbent material like dry earth or sand to prevent spreading. Do not use water.[6]
- Carefully collect the spilled material and place it in a sealed container for disposal.

Exposure:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[9]
- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[9]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[4]

Visualizations



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Caption: Workflow for the safe handling of **mercuric iodide**.



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